

Application Notes & Protocols: Safe Handling of N-hydroxy-2,2-diphenylacetamide

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Compound of Interest

Compound Name: *N-hydroxy-N,2-diphenylacetamide*

CAS No.: 13663-57-5

Cat. No.: B081897

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of N-hydroxy-2,2-diphenylacetamide (also known as Diphenylacetohydroxamic acid). While the specific isomer **N-hydroxy-N,2-diphenylacetamide** is not widely documented, the protocols outlined here are based on the known hazards of the closely related and cataloged isomer, N-hydroxy-2,2-diphenylacetamide (CAS 4099-51-8), and the broader class of hydroxamic acids. These guidelines are intended for researchers, scientists, and drug development professionals to ensure a high standard of safety in the laboratory.

Chemical Identity and Hazard Analysis

1.1 Compound Identification

The subject of this guide is N-hydroxy-2,2-diphenylacetamide. It is crucial to distinguish it from other isomers.

- IUPAC Name: N-hydroxy-2,2-diphenylacetamide[1]
- Synonyms: Diphenylacetohydroxamic acid[1]

- CAS Number: 4099-51-8[1]
- Molecular Formula: C₁₄H₁₃NO₂[1][2]
- Molecular Weight: 227.26 g/mol [2]

The core structure contains a hydroxamic acid functional group (-C(=O)N-OH), which is a key determinant of its chemical and toxicological properties. Hydroxamic acids are known to act as chelating agents and can exhibit significant biological activity, sometimes including reproductive toxicity or mutagenicity, as seen in other members of this class[3].

1.2 GHS Hazard Classification and Analysis

A comprehensive hazard profile has been synthesized from data on N-hydroxy-2,2-diphenylacetamide and structurally similar compounds, such as N-hydroxy-N-phenylacetamide, to provide a cautious and protective overview.

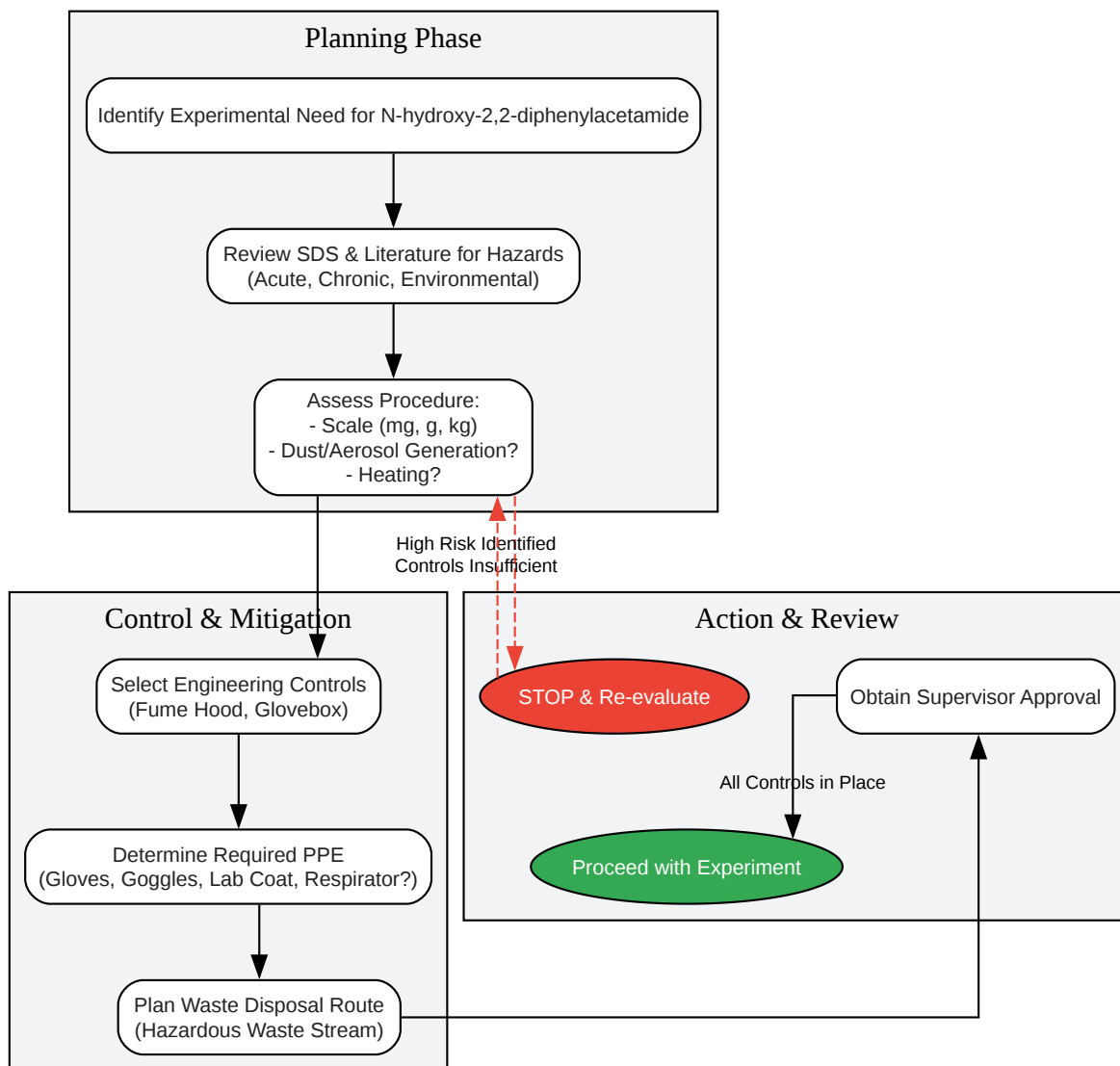
Table 1: GHS Hazard Summary

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[1][4][5]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[5][6][7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[5][6][7]
STOT - Single Exposure	H335	May cause respiratory irritation	[5][6]
Hazardous to the Aquatic Environment	H400	Very toxic to aquatic life	[1]
Potential Reproductive Toxicity	-	Some hydroxamic acids may damage fertility or the unborn child	[3][8]

Causality of Hazards: The toxicity profile is largely driven by the hydroxamic acid moiety and the aryl groups. Skin and eye irritation are common for acidic organic compounds. The systemic "harmful if" warnings (oral, dermal, inhalation) suggest that the compound can be absorbed into the body and cause systemic effects. The potential for reproductive toxicity, observed in related hydroxamic acids like Vorinostat, necessitates handling this compound as a potential teratogen until proven otherwise[3].

Risk Assessment and Mitigation

A thorough risk assessment must be performed before any experiment. This involves evaluating the quantity of material used, the experimental procedure, and the potential for exposure.



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Caption: Risk assessment workflow for handling N-hydroxy-2,2-diphenylacetamide.

Standard Operating Procedures

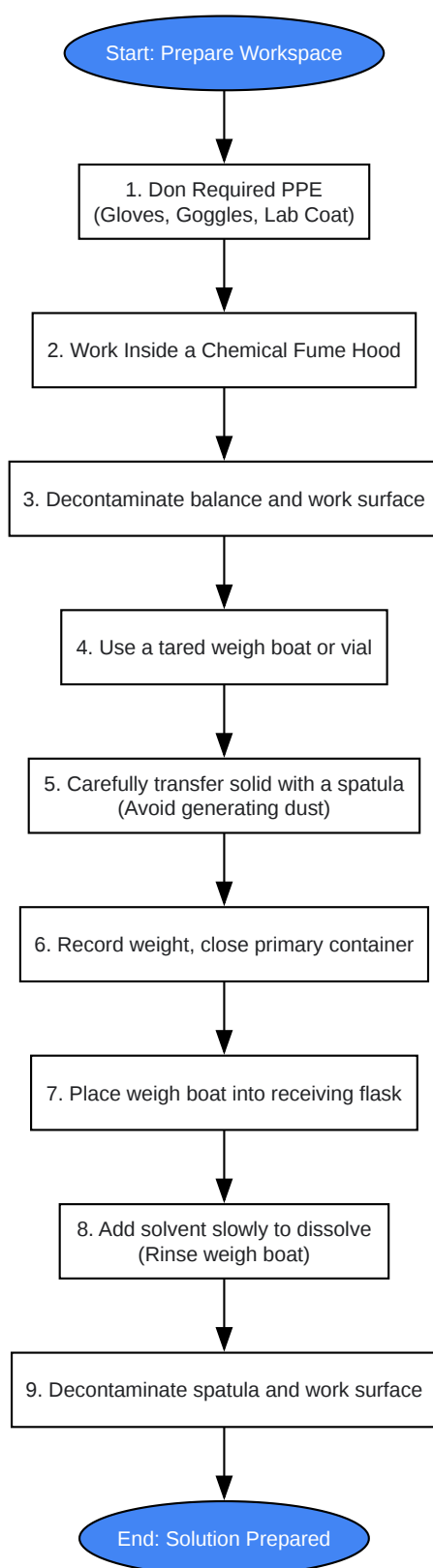
3.1 Personal Protective Equipment (PPE)

The minimum required PPE must be worn at all times when handling this compound.

- **Eye/Face Protection:** Wear tightly fitting chemical safety goggles and a face shield if there is a splash hazard[9].
- **Skin Protection:** A standard laboratory coat is required. For all handling activities, wear chemically resistant gloves (e.g., nitrile). Change gloves immediately if they become contaminated[10].
- **Respiratory Protection:** All handling of the solid compound or solutions should be performed inside a certified chemical fume hood to prevent inhalation[9]. If engineering controls are not sufficient or for large-scale work, a respirator may be necessary[9].

3.2 Weighing and Solution Preparation Protocol

This protocol is designed to minimize exposure and contamination.



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Caption: Step-by-step workflow for weighing and dissolving the solid compound.

3.3 Storage and Stability

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place[9][11]. The compound should be protected from moisture.
- **Security:** Due to its hazard profile, the compound should be stored in a locked cabinet or a location with controlled access[8].
- **Incompatibilities:** Avoid strong oxidizing agents.

Emergency Procedures

4.1 Spills and Accidental Release

- **Minor Spill (Solid):**
 - Ensure the area is well-ventilated (inside a fume hood is ideal).
 - Wearing appropriate PPE, gently sweep or scoop the material into a labeled container for hazardous waste. Avoid raising dust.
 - Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) and then soap and water.
 - Collect all cleaning materials as hazardous waste.
- **Minor Spill (Liquid/Solution):**
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Scoop the absorbed material into a labeled container for hazardous waste.
 - Clean the spill area with soap and water.
- **Major Spill:** Evacuate the area and contact your institution's Environmental Health & Safety (EHS) department immediately.

4.2 First Aid Measures

Immediate action is critical in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[12].
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists[11][12].
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[11].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[12].

Waste Disposal

All waste containing N-hydroxy-2,2-diphenylacetamide, including unused material, contaminated labware, and cleaning materials, must be disposed of as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of this material down the drain, as it is very toxic to aquatic life[1][9].

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